

safety and handling precautions for 4-(Vinylsulfonyl)benzoic acid

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Compound of Interest

Compound Name: 4-(Vinylsulfonyl)benzoic acid

Cat. No.: B1356606

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An In-depth Technical Guide to the Safe Handling of 4-(Vinylsulfonyl)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available safety data for structurally related compounds due to the absence of a comprehensive, officially published Safety Data Sheet (SDS) for **4-(Vinylsulfonyl)benzoic acid** (CAS No. 95535-40-3). The information provided herein is intended as a guide for best practices and should be used in conjunction with a thorough risk assessment conducted by qualified personnel.

Introduction

4-(Vinylsulfonyl)benzoic acid is a chemical compound used in research and development, particularly as a building block in the synthesis of more complex molecules, including protein degraders.^[1] Its structure, incorporating both a vinylsulfonyl group and a benzoic acid moiety, suggests a potential for reactivity and biological activity that necessitates careful handling to ensure the safety of laboratory personnel. This guide provides a detailed overview of the known and anticipated hazards associated with this compound and outlines recommended safety and handling precautions.

Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **4-(Vinylsulfonyl)benzoic acid** is not readily available, an analysis of related compounds such as

4-(phenylsulfonyl)benzoic acid, 4-vinylbenzoic acid, and other benzoic acid derivatives allows for a presumptive hazard assessment.

Anticipated Hazards:

- Skin Corrosion/Irritation: Similar compounds are known to cause skin irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Serious Eye Damage/Irritation: Direct contact with the eyes is likely to cause serious irritation or damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation if inhaled.
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Harmful if Swallowed, in Contact with Skin, or if Inhaled: Some related compounds are classified as harmful by these routes of exposure.[\[2\]](#)

Based on these potential hazards, the following GHS pictograms are recommended for precautionary labeling:

Figure 1: Recommended GHS Pictograms for **4-(Vinylsulfonyl)benzoic acid**.

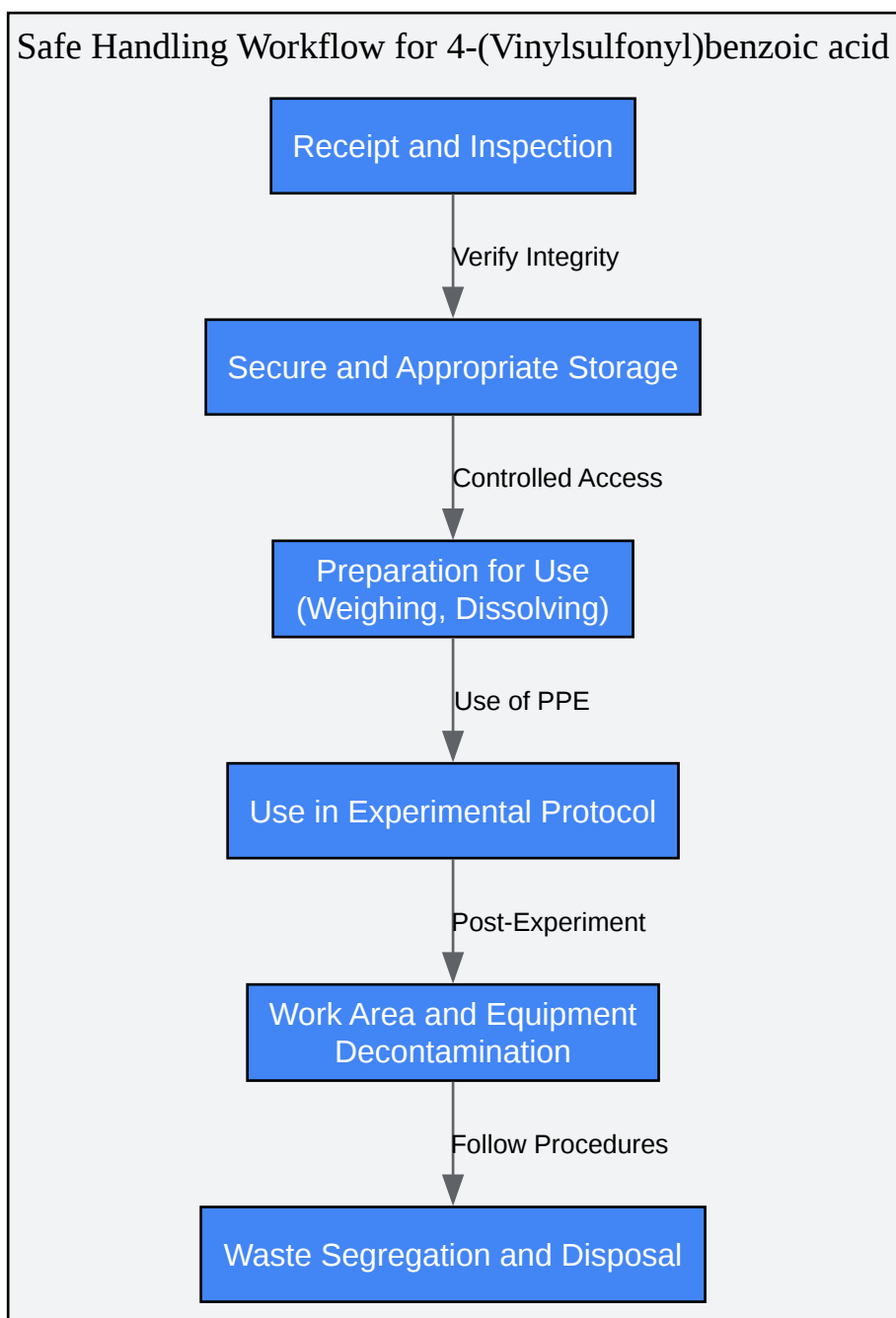
Physical and Chemical Properties

A summary of the available physical and chemical data for **4-(Vinylsulfonyl)benzoic acid** is presented in the table below.

Property	Value	Reference
CAS Number	95535-40-3	[1]
Molecular Formula	C ₉ H ₈ O ₄ S	[1]
Molecular Weight	212.22 g/mol	[1]
Purity	≥97%	[1]

Safe Handling and Storage

A systematic approach to handling **4-(Vinylsulfonyl)benzoic acid** is crucial to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key stages of handling this compound, from receipt to disposal.



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Figure 2: A logical workflow for the safe handling of **4-(Vinylsulfonyl)benzoic acid**.

Engineering Controls

- Ventilation: Handle this compound in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.[\[4\]](#)[\[7\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **4-(Vinylsulfonyl)benzoic acid**, based on data from analogous compounds.

Body Part	Recommended Protection	Standard
Eyes/Face	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards.	EN 166 (EU) or NIOSH (US) approved. [2] [6]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron should be worn.	Inspect gloves before use. [2] [6]
Respiratory	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.	Follow OSHA respirator regulations (29 CFR 1910.134). [6]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[7\]](#)
- Minimize dust generation and accumulation.[\[7\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[7\]](#)

- Do not eat, drink, or smoke in areas where this chemical is handled or stored.

Storage

- Store in a tightly closed container.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

First-Aid Measures

In the event of exposure, immediate action is critical. The following first-aid measures are recommended based on the potential hazards of this compound.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [2] [3] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. [2] [3] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2] [3] [7]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7]

Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment (PPE) as outlined in Section 4.2.
- **Containment and Cleaning:** For a solid spill, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container. Avoid generating dust.[7] Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.[4]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

Toxicological Information

Specific toxicological data for **4-(Vinylsulfonyl)benzoic acid** is not available. However, based on the toxicological profiles of related benzoic acid derivatives, it is prudent to assume that the compound may be harmful if swallowed, inhaled, or absorbed through the skin, and may cause irritation to the skin, eyes, and respiratory tract.[2][3][4][5][6]

Experimental Protocols

While specific experimental protocols involving **4-(Vinylsulfonyl)benzoic acid** are proprietary to individual research groups, the following general principles should be applied:

- **Risk Assessment:** Before any new procedure, conduct a thorough risk assessment that considers the scale of the reaction, the potential for exotherms, and the generation of hazardous byproducts.
- **Dry Runs:** For complex or unfamiliar procedures, perform a "dry run" without the chemical to identify potential logistical issues.
- **Scale:** Whenever possible, work with the smallest practical quantities of the material.
- **Quenching:** At the end of a reaction, ensure that any unreacted **4-(Vinylsulfonyl)benzoic acid** is safely quenched before workup. The specific quenching agent will depend on the

reaction conditions.

- Documentation: Maintain detailed records of all experimental procedures, including any safety observations.

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